

An In-depth Technical Guide to the Chemical Structure of Cucumegastigmane I

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Compound of Interest

Compound Name: *Cucumegastigmane I*

Cat. No.: *B15596251*

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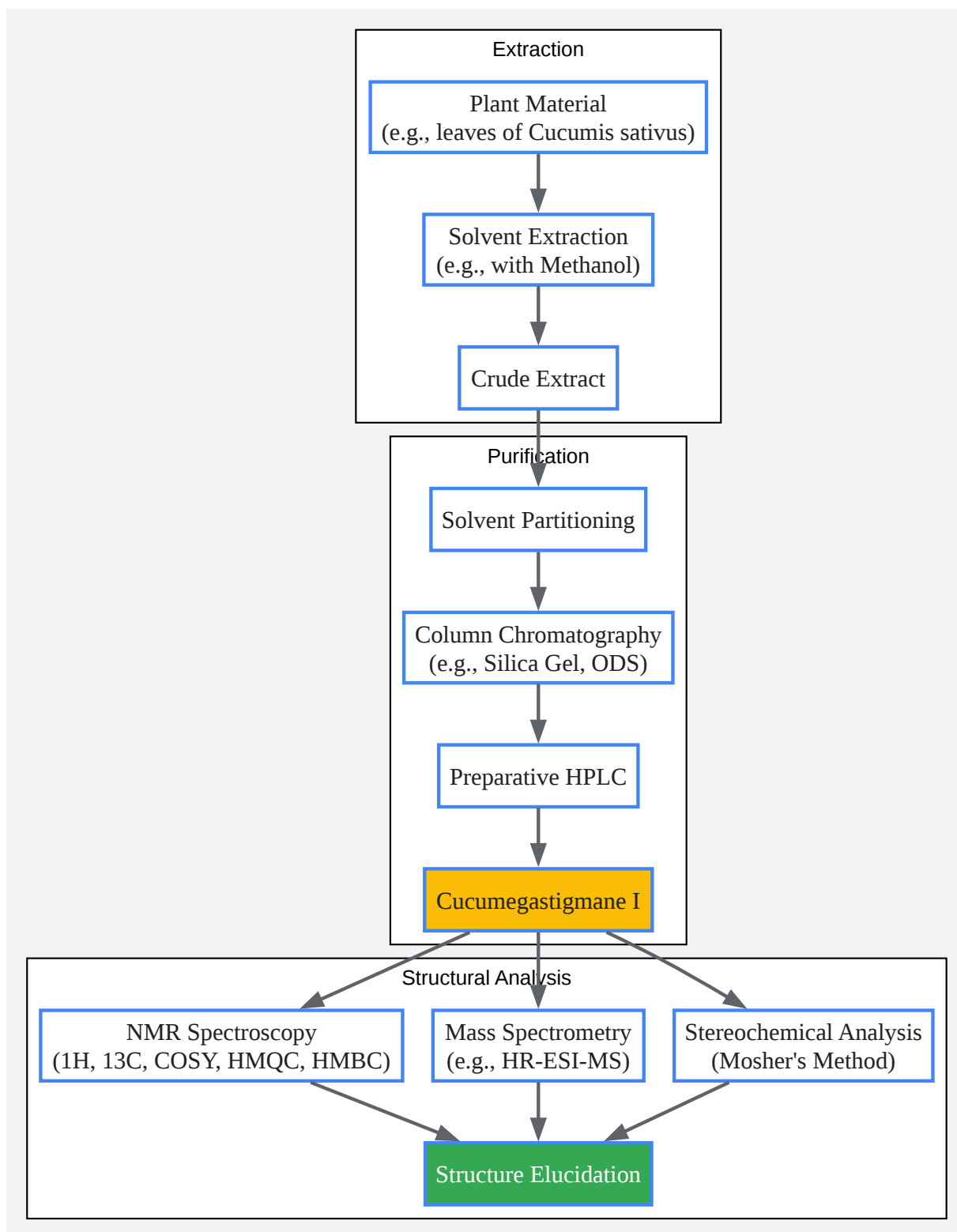
Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical structure of **Cucumegastigmane I**, a sesquiterpenoid of interest. The information is compiled from spectroscopic analysis and is presented to facilitate further research and development.

Chemical Structure

Cucumegastigmane I is a megastigmane-type sesquiterpenoid. Its systematic name is (4S)-4-((E,3S)-3,4-dihydroxybut-1-enyl)-4-hydroxy-3,5,5-trimethylcyclohex-2-en-1-one.[1] The structure was elucidated through extensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), and its absolute stereochemistry was determined using chemical conversion and the modified Mosher's method.[2]

Below is a 2D representation of the chemical structure of **Cucumegastigmane I**, generated using the DOT language.



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References

- 1. Cucumegastigmane I - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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